

In-Depth Technical Guide to (2R,4S)-2,4-Dimethylhexane: A Meso Compound

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Compound of Interest

Compound Name: 2,4-Dimethylhexane

Cat. No.: B165551

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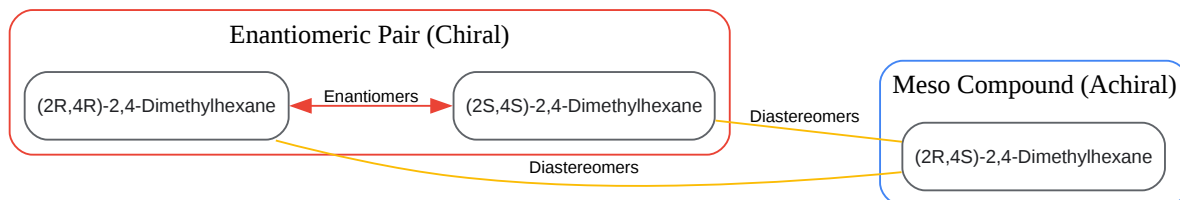
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of the meso compound (2R,4S)-**2,4-dimethylhexane**. It covers its stereochemistry, physicochemical properties, spectral characteristics, and toxicological profile, alongside relevant experimental considerations. This document is intended to be a valuable resource for professionals in research and drug development who may encounter or be interested in this specific branched alkane.

Stereochemistry and Structural Elucidation

(2R,4S)-**2,4-Dimethylhexane** is an achiral meso compound possessing two stereocenters at the C2 and C4 positions.^[1] The defining feature of this stereoisomer is an internal plane of symmetry, which renders the molecule superimposable on its mirror image and, consequently, optically inactive. This symmetry distinguishes it from its chiral diastereomers, the enantiomeric pair (2R,4R)- and (2S,4S)-**2,4-dimethylhexane**.

The stereochemical relationships of the **2,4-dimethylhexane** isomers can be visualized as follows:



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Figure 1: Stereochemical relationships of **2,4-dimethylhexane** isomers.

A key technique for distinguishing (2R,4S)-**2,4-dimethylhexane** from its chiral counterparts is ^{13}C NMR spectroscopy. Due to its internal symmetry, the meso isomer exhibits a reduced number of unique carbon signals. Specifically, it will show four distinct signals corresponding to the equivalent C1/C6, C7/C8, C2/C4, and C3/C5 carbons. In contrast, the chiral enantiomers, lacking this symmetry, will display six unique carbon signals.[1]

Physicochemical Properties

While specific experimental data for the pure (2R,4S)-**2,4-dimethylhexane** isomer is not readily available in the literature, the properties of the isomeric mixture of **2,4-dimethylhexane** (CAS No. 589-43-5) provide a close approximation.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₈	[1]
Molecular Weight	114.23 g/mol	[1]
Boiling Point	108-109 °C	
Density	0.701 g/mL at 25 °C	
Refractive Index (n _D ²⁰)	1.395	
Vapor Pressure	48 mmHg at 34 °C	
Flash Point	22 °C (closed cup)	

Spectroscopic Data

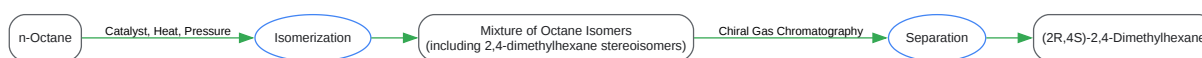
Spectroscopic data for the general **2,4-dimethylhexane** molecule is available through various databases. As previously mentioned, ^{13}C NMR is particularly useful for identifying the meso isomer.

- ^{13}C NMR: The meso isomer, (2R,4S)-**2,4-dimethylhexane**, is expected to show four distinct carbon signals due to its molecular symmetry.[1] The chiral enantiomers would each show six signals.[1]
- ^1H NMR: While the ^1H NMR spectrum of the isomeric mixture is complex, specific peak assignments are available in spectral databases.
- Mass Spectrometry (MS): Mass spectra for **2,4-dimethylhexane** are available, providing fragmentation patterns useful for its identification.[2]
- Infrared (IR) Spectroscopy: IR spectra show characteristic C-H stretching and bending vibrations for alkanes.[2]

Experimental Protocols

Synthesis

A stereoselective synthesis specifically for (2R,4S)-**2,4-dimethylhexane** is not well-documented in readily accessible literature. The industrial production of branched alkanes like **2,4-dimethylhexane** typically involves the catalytic isomerization of linear alkanes, such as n-octane.[1] This process, however, yields a mixture of various octane isomers, including the different stereoisomers of **2,4-dimethylhexane**.



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Figure 2: General workflow for obtaining **2,4-dimethylhexane** isomers.

Separation of Stereoisomers

The separation of the stereoisomers of **2,4-dimethylhexane** can be achieved using chiral gas chromatography. This technique utilizes a chiral stationary phase that interacts differently with each stereoisomer, leading to their separation based on retention time.

General Protocol for Chiral Gas Chromatography (GC) Separation:

While a specific, optimized protocol for **2,4-dimethylhexane** is not detailed, a general method can be adapted from the separation of similar chiral hydrocarbons.

- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) and a chiral capillary column (e.g., a cyclodextrin-based stationary phase) is required.
- **Sample Preparation:** A dilute solution of the **2,4-dimethylhexane** isomeric mixture is prepared in a suitable solvent like hexane.
- **GC Conditions:**
 - **Injector and Detector Temperature:** Typically set around 200-250 °C.
 - **Oven Temperature Program:** An initial low temperature (e.g., 40-60 °C) is held for a few minutes, followed by a slow temperature ramp (e.g., 1-2 °C/min) to a final temperature that allows for the elution of all isomers. The exact parameters would require optimization.
 - **Carrier Gas:** High-purity helium or hydrogen is used at a flow rate recommended for the specific column.
- **Injection and Data Acquisition:** A small volume of the sample is injected, and the chromatogram is recorded. The different stereoisomers will elute at distinct retention times, allowing for their identification and quantification.

Biological Activity and Toxicological Profile

Biological Activity

There is no specific information available on the pharmacological or biological activity of (2R,4S)-**2,4-dimethylhexane**. As a simple branched alkane, it is not expected to have significant specific biological activity in the context of drug development.

Toxicology

The toxicological profile of **2,4-dimethylhexane** is consistent with that of other short-chain branched alkanes.

- General Toxicity: Petroleum distillates, which include branched alkanes, are central nervous system depressants.[3]
- Hazards: **2,4-Dimethylhexane** is classified as a highly flammable liquid and vapor. It is considered an irritant and may cause drowsiness or dizziness upon inhalation.[4][5]
- Aspiration Hazard: A significant risk associated with liquid alkanes is aspiration into the lungs, which can cause severe pulmonary damage.[3][4]
- Carcinogenicity: There is no indication that **2,4-dimethylhexane** is carcinogenic to humans. [3]

Conclusion

(2R,4S)-**2,4-Dimethylhexane** is a well-defined meso compound whose primary distinguishing characteristic is its molecular symmetry, which simplifies its ^{13}C NMR spectrum compared to its chiral diastereomers. While it lacks notable specific biological activity, an understanding of its physical properties and toxicological profile is important for its safe handling in a laboratory or industrial setting. The synthesis of the pure meso isomer requires a separation step, typically chiral gas chromatography, from the isomeric mixture produced by conventional methods. Further research into stereoselective synthetic routes could provide more direct access to this and other specific alkane stereoisomers.

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References

- 1. 2,4-Dimethylhexane | 589-43-5 | Benchchem [benchchem.com]

- 2. 2,4-Dimethylhexane | C₈H₁₈ | CID 11511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,4-Dimethylhexane | C₈H₁₈ | CID 11511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nmppdb.com.ng [nmppdb.com.ng]
- 5. 2,4-Dimethylhexane - Hazardous Agents | Haz-Map [haz-map.com]
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